

# Evaluating the Synergistic Potential of Tolpyralate with Other Herbicide Modes of Action

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## Compound of Interest

Compound Name: Tolpyralate

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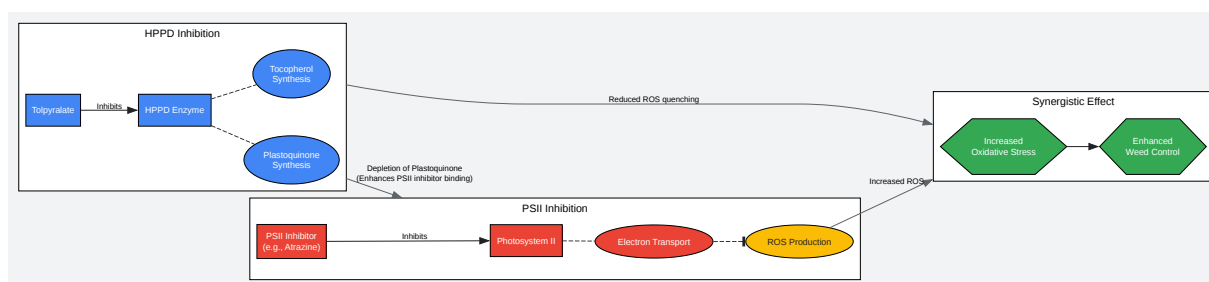
**Tolpyralate**, a 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor (HRAC Group 27), is a selective post-emergence herbicide effective for controlling a wide range of broadleaf and grass weeds in corn.<sup>[1][2]</sup> Its mode of action involves blocking the HPPD enzyme, which is crucial for carotenoid biosynthesis.<sup>[1][3]</sup> This inhibition leads to the destruction of chlorophyll in susceptible plants, causing bleaching and eventual death.<sup>[1][2]</sup> To enhance its efficacy and broaden its weed control spectrum, **Tolpyralate** is often combined with herbicides possessing different modes of action. This guide provides an objective comparison of **Tolpyralate**'s synergistic effects with other herbicide classes, supported by experimental data and detailed methodologies.

## Synergistic Effects of Tolpyralate with Photosystem II (PSII) Inhibitors

The most well-documented synergistic interactions of **Tolpyralate** are with Photosystem II (PSII) inhibitors (HRAC Group 5), such as atrazine and bromoxynil. This synergy is attributed to a complementary biochemical assault on the target weed.

## Biochemical Signaling Pathway

HPPD inhibitors like **Tolpyralate** disrupt the production of plastoquinone and tocopherols, which are essential for quenching reactive oxygen species (ROS).[4] PSII inhibitors, on the other hand, block electron flow in the photosynthetic pathway, leading to a buildup of ROS.[2] When combined, the depletion of plastoquinone by **Tolpyralate** enhances the binding efficiency of the PSII inhibitor to its target site.[2][4] This dual action results in an overwhelming level of oxidative stress, leading to rapid cell membrane damage and enhanced herbicidal activity.[1]



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**Figure 1:** Synergistic mechanism of **Tolpyralate** and PSII inhibitors.

## Experimental Data

Numerous field studies have demonstrated the synergistic efficacy of **Tolpyralate** and atrazine combinations across various weed species. The addition of atrazine has been shown to significantly reduce the effective dose of **Tolpyralate** required for 90% weed control (ED<sub>90</sub>).

**Table 1:** Efficacy of **Tolpyralate** and **Tolpyralate** + Atrazine on Various Weed Species

Weed Species	Tolpyralate Alone (g ai/ha) for 90% Control	Tolpyralate (g ai/ha) with Atrazine (560 g ai/ha) for 90% Control	Reference
Common Waterhemp (Amaranthus rudis)	19	11	<a href="#">[5]</a> <a href="#">[6]</a>
Common Lambsquarters (Chenopodium album)	25	17	<a href="#">[5]</a> <a href="#">[6]</a>
Velvetleaf (Abutilon theophrasti)	31	14	<a href="#">[5]</a> <a href="#">[6]</a>
Henbit (Lamium amplexicaule)	22	13	<a href="#">[5]</a> <a href="#">[6]</a>

Data represents the calculated dose for 90% visual control (ED<sub>90</sub>).

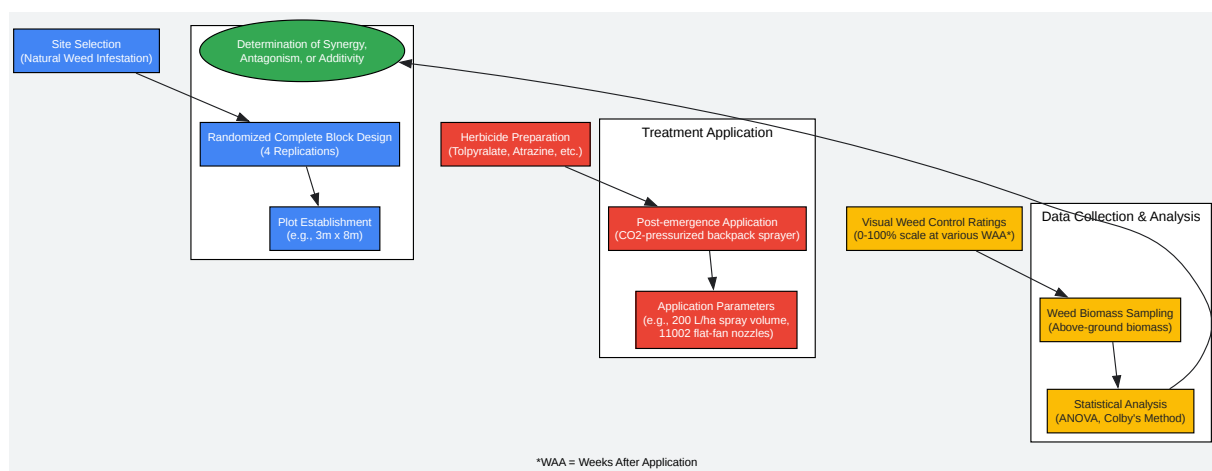
Further studies have shown that tank-mixing **Tolpyralate** with other PSII inhibitors like bromoxynil and bentazon also results in synergistic control of glyphosate-resistant horseweed (*Conyza canadensis*).[\[2\]](#)[\[7\]](#)

Table 2: Control of Glyphosate-Resistant Horseweed with **Tolpyralate** and PSII Inhibitor Tank Mixes (8 Weeks After Application)

Herbicide Treatment	Rate (g ai/ha)	Visual Control (%)	Interaction	Reference
Tolpyralate	40	84	-	<a href="#">[4]</a> <a href="#">[7]</a>
Atrazine	1000	31	-	<a href="#">[4]</a> <a href="#">[7]</a>
Tolpyralate + Atrazine	40 + 1000	96	Synergistic	<a href="#">[4]</a> <a href="#">[7]</a>
Bromoxynil	280	71	-	<a href="#">[4]</a> <a href="#">[7]</a>
Tolpyralate + Bromoxynil	40 + 280	98	Synergistic	<a href="#">[4]</a> <a href="#">[7]</a>
Bentazon	840	79	-	<a href="#">[4]</a> <a href="#">[7]</a>
Tolpyralate + Bentazon	40 + 840	98	Synergistic	<a href="#">[4]</a> <a href="#">[7]</a>

## Experimental Protocols

The following provides a generalized experimental protocol based on methodologies reported in the cited literature for evaluating the synergistic effects of **Tolpyralate** in field trials.



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**Figure 2:** Generalized experimental workflow for field trials.

Key Methodological Details:

- **Experimental Design:** Field trials are typically conducted using a randomized complete block design with four replications.[8][9]
- **Herbicide Application:** Herbicides are applied post-emergence to actively growing weeds at specified growth stages. Applications are commonly made using a CO<sub>2</sub>-pressurized backpack sprayer calibrated to deliver a specific volume (e.g., 200 L/ha) through flat-fan nozzles.[6]

- **Data Collection:** Weed control is assessed visually at multiple time points after application (e.g., 2, 4, and 8 weeks) on a scale of 0% (no control) to 100% (complete control).[8] Weed biomass is often collected from designated quadrats within each plot to quantify the reduction in plant growth.
- **Synergy Calculation:** The nature of the interaction (synergistic, additive, or antagonistic) is determined using Colby's method.[1][5] The expected response of the herbicide combination is calculated from the observed responses of the individual herbicides, and this is compared to the observed response of the combination.

## Potential Interactions of Tolpyralate with Other Herbicide Modes of Action

While the synergy between **Tolpyralate** and PSII inhibitors is well-established, data on its interactions with other herbicide modes of action is more limited. However, based on studies of HPPD inhibitors as a class, some potential interactions can be inferred.

### Acetyl-CoA Carboxylase (ACCase) Inhibitors (HRAC Group 1)

ACCase inhibitors are primarily used for grass weed control. There is limited publicly available research specifically documenting the synergistic or antagonistic effects of **Tolpyralate** with ACCase inhibitors. In a broader study, a combination of the HPPD inhibitor mesotrione and the ACCase inhibitor clethodim was found to be synergistic.[10] This suggests a potential for synergy between HPPD inhibitors and ACCase inhibitors, but further research is needed to confirm this for **Tolpyralate**.

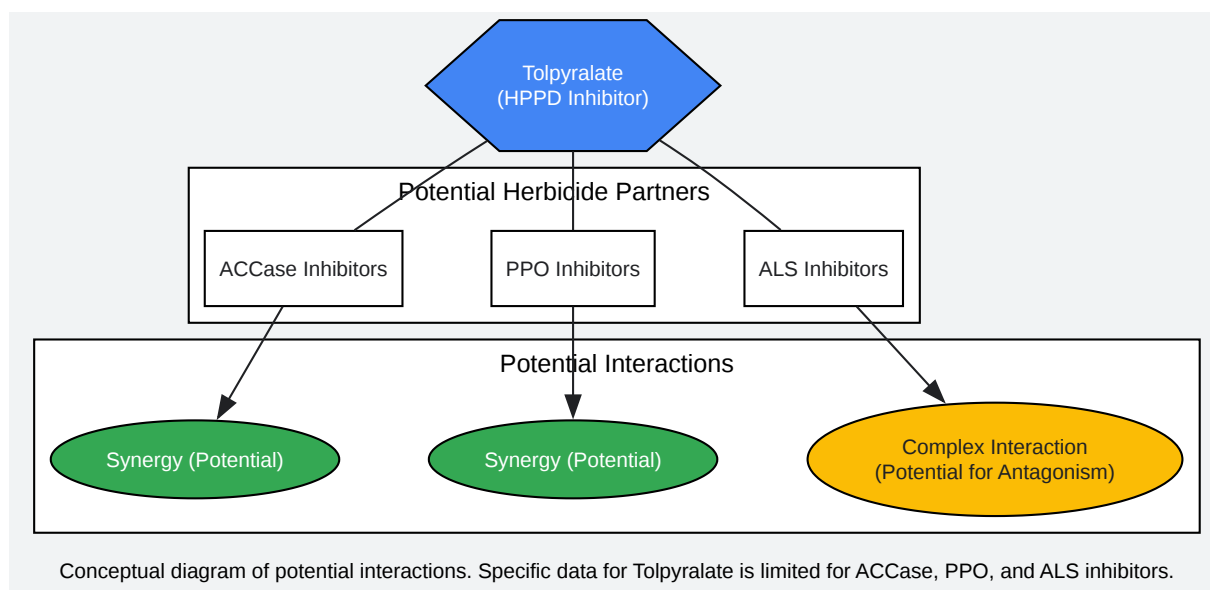
### Protoporphyrinogen Oxidase (PPO) Inhibitors (HRAC Group 14)

PPO inhibitors cause rapid membrane disruption through the accumulation of protoporphyrinogen IX. Some research suggests a basis for synergy between HPPD inhibitors and PPO inhibitors, as both can lead to the generation of reactive oxygen species. A study investigating the interaction between HPPD inhibitors and various reactive oxygen species-

generating herbicides, including PPO inhibitors, indicated the potential for synergistic interactions.[11]

## Acetolactate Synthase (ALS) Inhibitors (HRAC Group 2)

ALS inhibitors block the synthesis of branched-chain amino acids. The interaction between HPPD inhibitors and ALS inhibitors appears to be more complex and can sometimes be antagonistic, particularly for the control of certain grass species.[12] One study reported that the ALS-inhibiting herbicide nicosulfuron can antagonize the activity of the HPPD-inhibiting herbicide topramezone for the control of some annual grasses.[12] However, some commercial herbicide premixes combine HPPD and ALS inhibitors, suggesting that under certain conditions and for specific weed spectrums, the combination can be effective.[8] The exact nature of the interaction likely depends on the specific herbicides, the target weed species, and environmental conditions.



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**Figure 3:** Potential interactions of **Tolpyralate** with other herbicide modes of action.

## Conclusion

The synergistic interaction between **Tolpyralate** and PSII inhibitors, particularly atrazine, is well-documented and provides a robust strategy for broad-spectrum weed control. The biochemical basis for this synergy lies in the dual stress placed on the plant's ability to manage oxidative damage. For other herbicide modes of action, such as ACCase, PPO, and ALS inhibitors, the potential for synergistic or antagonistic interactions with **Tolpyralate** requires further investigation. While studies on other HPPD inhibitors suggest possibilities for synergy, the complexity of herbicide interactions necessitates specific research on **Tolpyralate** combinations to optimize weed management strategies and mitigate the development of herbicide resistance. Researchers are encouraged to conduct further studies to elucidate these interactions and expand the utility of **Tolpyralate** in integrated weed management programs.

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## References

- 1. ncwss.org [ncwss.org]
- 2. A Method of Evaluating Herbicide Combinations and Determining Herbicide Synergism | Weed Science | Cambridge Core [cambridge.org]
- 3. biorxiv.org [biorxiv.org]
- 4. researchgate.net [researchgate.net]
- 5. swfrec.ifas.ufl.edu [swfrec.ifas.ufl.edu]
- 6. Analyzing Herbicide Interactions: A Statistical Treatment of Colby's Method | Weed Technology | Cambridge Core [cambridge.org]
- 7. researchgate.net [researchgate.net]
- 8. moa-technology.com [moa-technology.com]
- 9. researchgate.net [researchgate.net]
- 10. Experimental methods to evaluate herbicides behavior in soil - Weed Control Journal [weedcontroljournal.org]
- 11. INVESTIGATING INTERACTIONS BETWEEN HPPD INHIBITORS AND DIFFERENT CLASSES OF HERBICIDES IN HERBICIDE-RESISTANT BROADLEAF WEEDS -



UNIVERSITY OF ILLINOIS [[portal.nifa.usda.gov](http://portal.nifa.usda.gov)]

- 12. Two-Way Performance Interactions among p-Hydroxyphenylpyruvate Dioxygenase- and Acetolactate Synthase-Inhibiting Herbicides | Weed Science | Cambridge Core [[cambridge.org](http://cambridge.org)]
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